

Technical Support Center: Troubleshooting Sucnr1-IN-1 in Cell Assays

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Compound of Interest

Compound Name: *Sucnr1-IN-1*

Cat. No.: *B12392537*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **Sucnr1-IN-1** in cell-based assays. If you are experiencing a lack of effect with this inhibitor, please review the information below.

Frequently Asked Questions (FAQs)

Q1: What is **Sucnr1-IN-1** and what is its mechanism of action?

Sucnr1-IN-1 is a potent and selective inhibitor of the human Succinate Receptor 1 (SUCNR1), with an IC₅₀ of 88 nM.[1][2] SUCNR1, also known as GPR91, is a G protein-coupled receptor (GPCR) that is activated by the Krebs cycle intermediate, succinate.[3] The receptor can couple to both Gi and Gq signaling pathways, leading to various downstream effects depending on the cell type.[4][5]

Q2: What are the common applications of **Sucnr1-IN-1** in cell assays?

Sucnr1-IN-1 is used in research to investigate the role of the SUCNR1 signaling pathway in various physiological and pathological processes. Common applications include studying its involvement in inflammation, metabolic disorders like diabetes, and cancer.[1][2][6] For example, it has been used to block succinate-induced insulin secretion in pancreatic β -cells or to inhibit inflammatory responses in macrophages.[4][7][8]

Q3: What is the recommended solvent and storage for **Sucnr1-IN-1**?

Sucnr1-IN-1 is soluble in DMSO.[1] For in vitro experiments, a stock solution can be prepared in DMSO at a concentration of 100 mg/mL (192.71 mM). It is recommended to use freshly opened, anhydrous DMSO, as the compound is hygroscopic. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

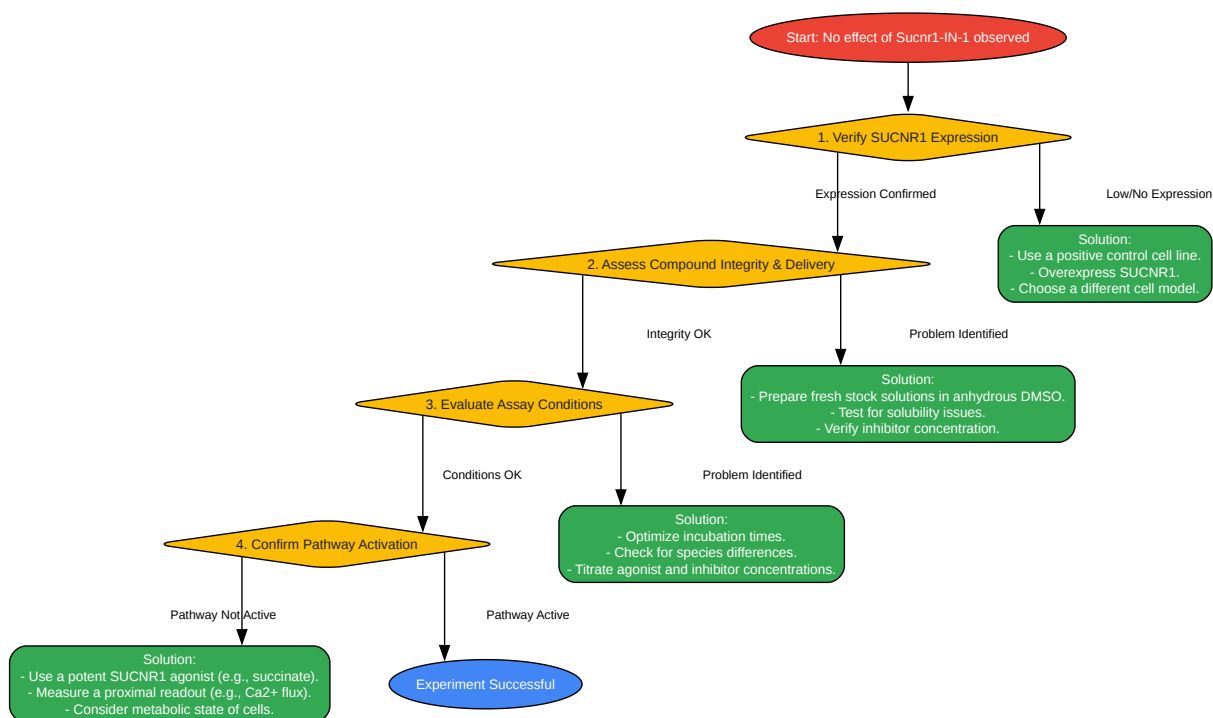
Q4: Are there known species differences in the pharmacology of **Sucnr1-IN-1**?

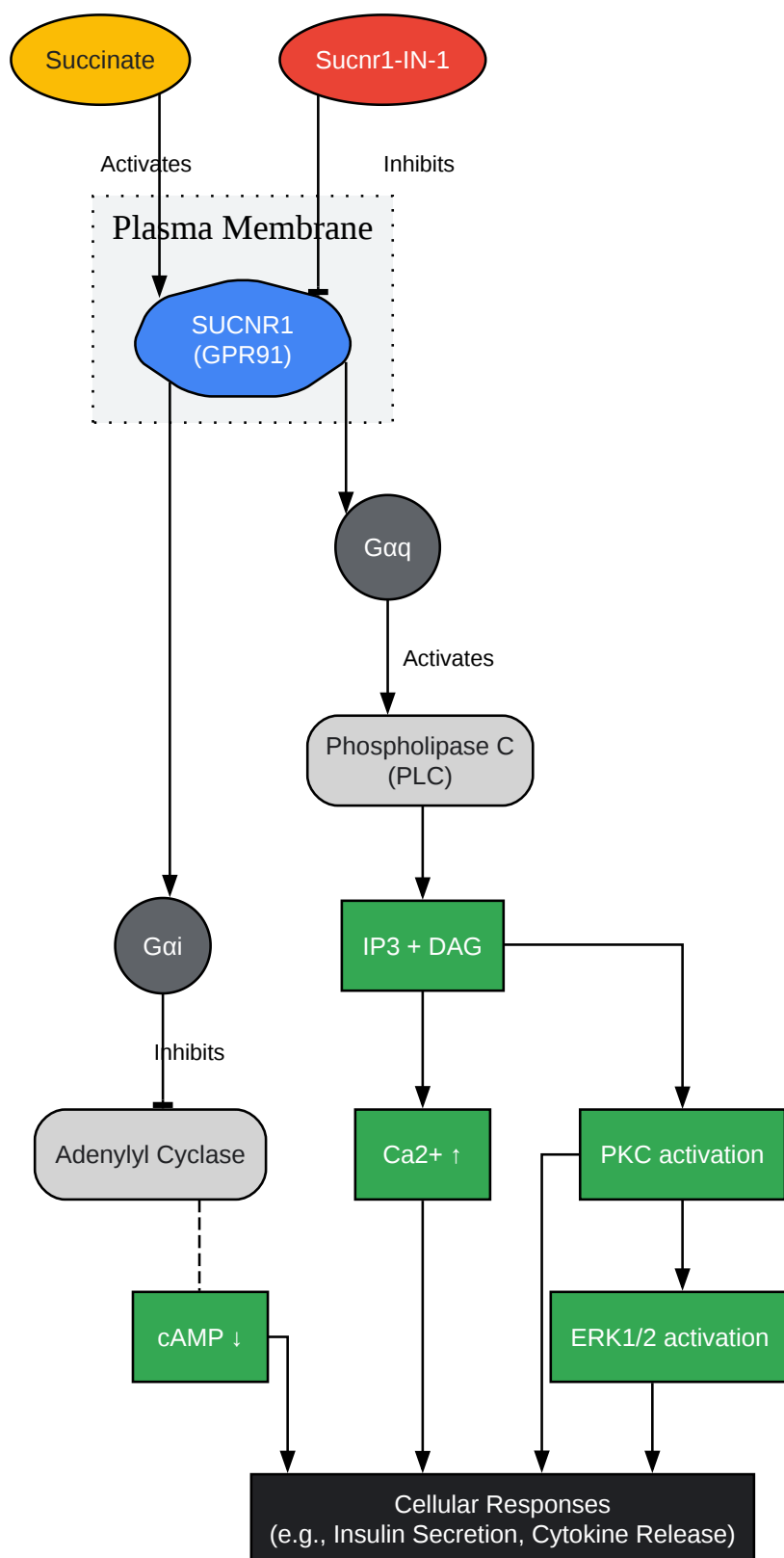
Yes, there are documented differences in the pharmacology of SUCNR1 ligands between human and rodent orthologs.[9] **Sucnr1-IN-1** is specified as an inhibitor for human SUCNR1 (hSUCNR1).[1][2] Its potency against the mouse or rat receptor may be different. Researchers have identified specific amino acid residues that contribute to these species-dependent differences in ligand binding.[9]

Troubleshooting Guide: Lack of Effect with **Sucnr1-IN-1**

If you are not observing the expected inhibitory effect of **Sucnr1-IN-1** in your cell assay, systematically work through the following potential issues.

Troubleshooting Workflow





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